

Application Notes and Protocols for ASN02563583 in 1321N1 Astrocytoma Cell Lines

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Compound of Interest

Compound Name: ASN02563583

Cat. No.: B519508

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Topic: Using **ASN02563583** in 1321N1 Astrocytoma Cell Lines

Audience: Researchers, scientists, and drug development professionals.

Introduction

ASN02563583 is a small molecule agonist for the G protein-coupled receptor 17 (GPR17). GPR17 is recognized for its role in the central nervous system, particularly in oligodendrocyte precursor cells and is implicated in neuroinflammatory processes.^{[1][2]} The 1321N1 cell line, derived from a human astrocytoma, is a widely utilized model in neuropharmacological research.^[3] These cells exhibit glial characteristics and express various receptors, including muscarinic receptors involved in phosphoinositide signaling.^[3] Notably, 1321N1 cells have been characterized to harbor mutations in TP53 and PTEN.

This document provides detailed protocols for investigating the effects of **ASN02563583** on the 1321N1 astrocytoma cell line. The focus is on elucidating the downstream signaling pathways activated by GPR17 stimulation and the subsequent impact on cellular processes such as proliferation.

Data Presentation

Table 1: ASN02563583 Compound Details

Parameter	Value
IUPAC Name	2-(4-((4-(furan-2-carbonyl)piperazin-1-yl)methyl)-1H-1,2,3-triazol-1-yl)acetic acid
Molecular Formula	C ₁₄ H ₁₇ N ₅ O ₄
Molecular Weight	319.32 g/mol
Target	G protein-coupled receptor 17 (GPR17)
Activity	Agonist

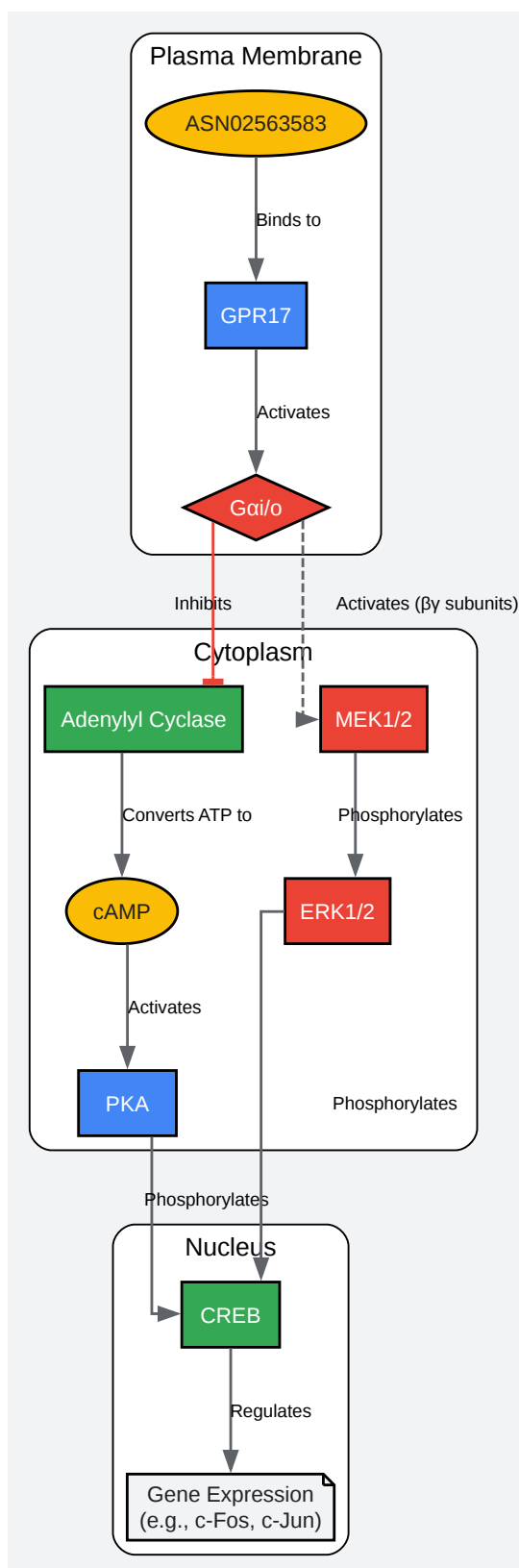
Table 2: 1321N1 Cell Line Characteristics

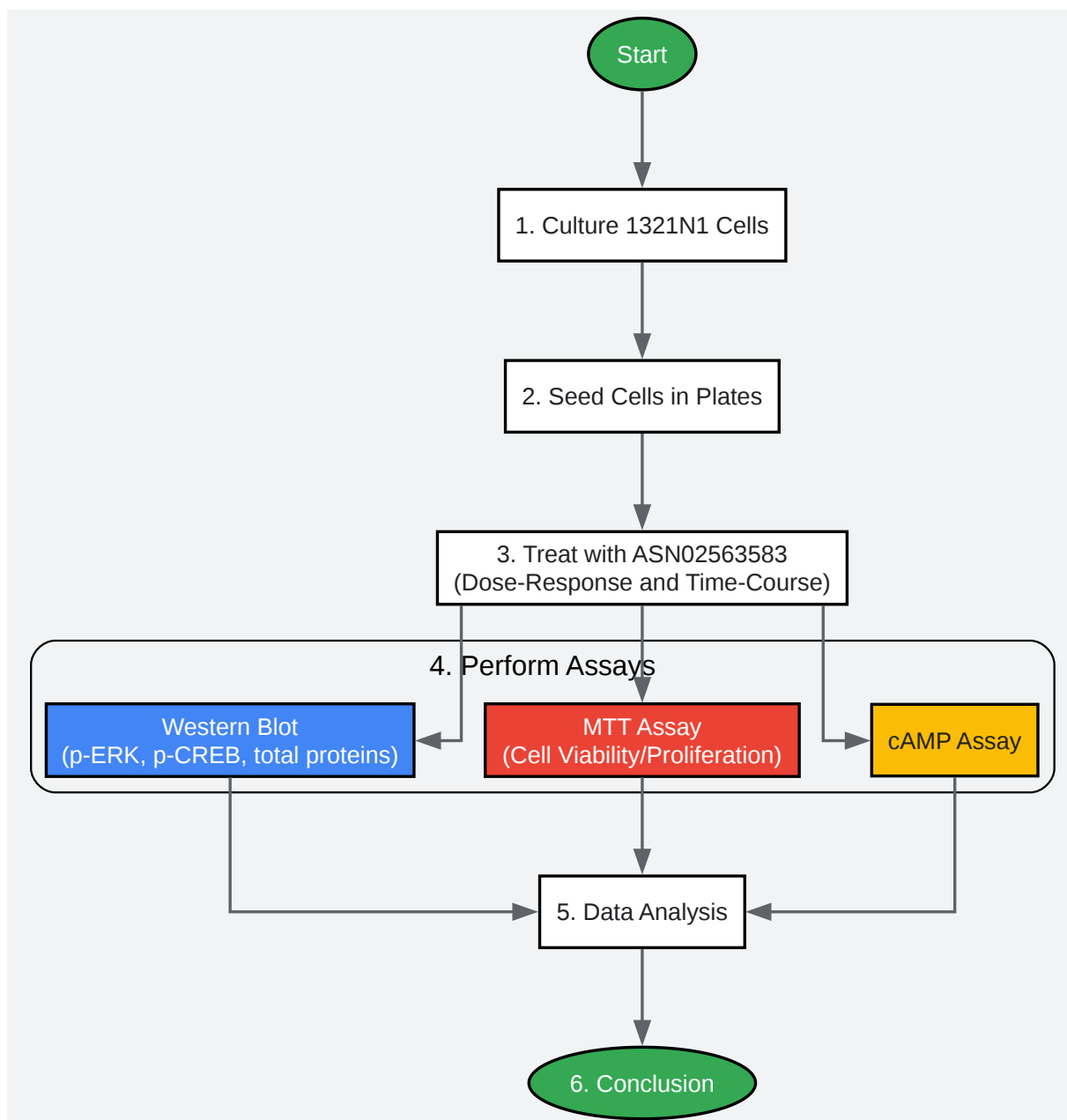
Parameter	Description
Organism	Human (Homo sapiens)
Tissue	Brain
Disease	Astrocytoma
Morphology	Glial, polygonal, adherent monolayer growth
Key Genetic Features	Homozygous TP53 mutation (p.Arg213Gln), PTEN splice site mutation (c.1026+1G>T)
Receptor Expression	M2, M3, and M5 muscarinic receptors

Table 3: Hypothetical IC50/EC50 Values of ASN02563583 in 1321N1 Cells

Assay	Parameter	Hypothetical Value (μM)
cAMP Assay	EC50	0.5
ERK1/2 Phosphorylation	EC50	1.2
Cell Proliferation (MTT)	IC50 (72h)	15.8

Signaling Pathway and Experimental Workflow Visualization





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References

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